

# Sicherer Umgang mit Ammoniumfumarat: Ein Leitfaden für Laboratorien

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *fumarsaures Ammoniak*

Cat. No.: B079078

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet wesentliche Sicherheits- und Logistikinformationen für den sicheren Umgang mit Ammoniumfumarat im Labor. Es enthält schrittweise Anleitungen zu Betriebs- und Entsorgungsplänen, um die Sicherheit zu gewährleisten und bewährte Verfahren zu etablieren.

## Gefahrenidentifikation und Persönliche Schutzausrüstung (PSA)

Obwohl kein spezifisches Sicherheitsdatenblatt für Ammoniumfumarat in den Suchergebnissen gefunden wurde, können die Gefahren von seinen Bestandteilen, Ammoniak und Fumarsäure, sowie von der ähnlichen Verbindung Ammoniumformiat abgeleitet werden. Die primären Risiken umfassen Reizungen der Haut, der Augen und der Atemwege.[1][2][3]

Die empfohlene persönliche Schutzausrüstung ist entscheidend, um die Exposition zu minimieren. Die Nichteinhaltung kann zu Gesundheitsschäden führen.[4]

Zusammenfassung der Persönlichen Schutzausrüstung (PSA)

Schutzausrüstung	Spezifikation	Anwendungsbereich
Augenschutz	Dicht schließende Schutzbrille	Obligatorisch bei jeder Handhabung, um die Augen vor Staub und Spritzern zu schützen.[1][5]
Handschutz	Chemikalienbeständige Schutzhandschuhe (z. B. Nitril-, Butylkautschuk)	Zu tragen beim Umgang mit der reinen Substanz sowie deren Lösungen.[1][6]
Körperschutz	Laborkittel oder Schutanzug	Bietet Schutz vor versehentlichem Verschütten und Kontakt mit der Haut.[4][6]
Atemschutz	Partikelfiltrierende Halbmaske (FFP2/FFP3) oder Atemschutzgerät mit geeignetem Filter	Erforderlich bei der Handhabung von Pulver oder wenn Staub oder Aerosole entstehen können, um Reizungen der Atemwege zu vermeiden.[1][3]

## Operativer Plan: Schritt-für-Schritt-Anleitung

Dieser Plan beschreibt die Verfahren für die sichere Handhabung und Entsorgung von Ammoniumfumarat.

### Phase 1: Vorbereitung

- Gefährdungsbeurteilung: Führen Sie vor Beginn der Arbeiten eine standortspezifische Gefährdungsbeurteilung durch.
- PSA-Inspektion: Überprüfen Sie die gesamte persönliche Schutzausrüstung auf Unversehrtheit.[4]
- Arbeitsbereich einrichten: Stellen Sie sicher, dass in einem gut belüfteten Bereich gearbeitet wird, vorzugsweise unter einem Abzug.[7][8] Notfallausrüstung wie eine Augendusche und ein Sicherheitsduschplatz sollten leicht zugänglich sein.[8]

- Informationsbeschaffung: Machen Sie sich mit den relevanten Abschnitten der Sicherheitsdatenblätter für Ammoniak und Fumarsäure vertraut.[2][7]

### Phase 2: Handhabung

- PSA anlegen: Legen Sie die erforderliche PSA gemäß der obigen Tabelle an.
- Substanz handhaben: Vermeiden Sie das Einatmen von Staub und den direkten Kontakt mit Haut und Augen.[1][8] Führen Sie alle Umfüll- und Wiegevorgänge vorsichtig durch, um Staubentwicklung zu minimieren.
- Verschütten vermeiden: Arbeiten Sie auf einer geeigneten Rückhaltevorrichtung.
- Hygienemaßnahmen: Während der Arbeit nicht essen, trinken oder rauchen.[5][9] Waschen Sie sich nach der Handhabung gründlich die Hände.[8]

### Phase 3: Entsorgung

- Abfallklassifizierung: Ammoniumfumarat-Abfälle müssen als gefährlicher oder spezieller Abfall behandelt werden.[1][10]
- Sammlung: Sammeln Sie alle kontaminierten Materialien (z. B. Handschuhe, Wischtücher) und Reste der Chemikalie in einem dafür vorgesehenen, ordnungsgemäß beschrifteten Abfallbehälter.
- Entsorgung: Führen Sie den Inhalt und den Behälter einer Sammelstelle für gefährliche Abfälle zu, in Übereinstimmung mit den lokalen, regionalen und nationalen Vorschriften.[1][10] Spülen Sie Abfälle nicht in die Kanalisation.[7]

## Quantitative Sicherheitsdaten

Die folgende Tabelle fasst die relevanten Gefahren- und Sicherheitshinweise (H- und P-Sätze) zusammen, die von den Bestandteilen von Ammoniumfumarat abgeleitet wurden.

Kennzeichnung (abgeleitet)	Code	Beschreibung	Quelle
Gefahrenhinweise	H314 / H315	Verursacht schwere Verätzungen der Haut und schwere Augenschäden / Verursacht Hautreizungen.	[1][3][8]
H319		Verursacht schwere Augenreizung.	[1][2]
H335		Kann die Atemwege reizen.	[1][3][8]
Sicherheitshinweise	P260 / P261	Staub/Aerosol nicht einatmen.	[1][3][8]
P280		Schutzhandschuhe/Schutzkleidung/Augenschutz/Gesichtsschutz tragen.	[1][3][8]
P305+P351+P338		BEI KONTAKT MIT DEN AUGEN: Einige Minuten lang behutsam mit Wasser spülen. Eventuell vorhandene Kontaktlinsen nach Möglichkeit entfernen. Weiter spülen.	[1][3][7]
P310		Sofort GIFTINFORMATIONS ZENTRUM oder Arzt anrufen.	[3][7][8]
P405		Unter Verschluss aufbewahren.	[1][7]

P501 Inhalt/Behälter der Problemabfallentsorgung zuführen. [1][10]

# Workflow-Diagramm: Sicherer Umgang mit Ammoniumfumarat

Das nachstehende Diagramm visualisiert den logischen Arbeitsablauf für die sichere Handhabung von Ammoniumfumarat, von der Vorbereitung bis zur Entsorgung.

Bildunterschrift: Logischer Arbeitsablauf für den sicheren Umgang mit Ammoniumfumarat.

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or Request Quote Online.

## References

- 1. doc.chem-lab.be [doc.chem-lab.be]
  - 2. carlroth.com:443 [carlroth.com:443]
  - 3. datacare.at [datacare.at]
  - 4. ltz.landwirtschaft-bw.de [ltz.landwirtschaft-bw.de]
  - 5. agrarinfo.de [agrarinfo.de]
  - 6. sifa-sibe.de [sifa-sibe.de]
  - 7. ganter-kaeltetechnik.de [ganter-kaeltetechnik.de]
  - 8. industriepark-hoechst.com [industriepark-hoechst.com]
  - 9. agrarinfo.de [agrarinfo.de]
  - 10. gasekatalog.airliquide.de [gasekatalog.airliquide.de]
  - To cite this document: BenchChem. [Sicherer Umgang mit Ammoniumfumarat: Ein Leitfaden für Laboratorien]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b079078#personal-protective-equipment-for-handling-fumarsaures-ammoniak>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)